

# Physical and chemical properties of 3-(Trimethoxysilyl)propyl methacrylate

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## Compound of Interest

**Compound Name:** 3-(Trimethoxysilyl)propyl methacrylate

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-(Trimethoxysilyl)propyl Methacrylate**

## Abstract

**3-(Trimethoxysilyl)propyl methacrylate** (TMSPMA) is a bifunctional organosilane that serves as a vital coupling agent and monomer in the field of advanced materials science.<sup>[1]</sup> Its unique molecular architecture, which includes a polymerizable methacrylate group and a hydrolyzable trimethoxysilyl group, enables it to form covalent bonds with both organic polymers and inorganic substrates.<sup>[1]</sup> This dual reactivity makes TMSPMA an essential component in the formulation of adhesives, coatings, composites, and dental restorative materials.<sup>[1][2]</sup> In the realm of drug development and biomedical applications, it is utilized in the synthesis of hybrid nanomaterials, functionalized drug carriers, and scaffolds for tissue engineering.<sup>[1]</sup> This guide provides a comprehensive overview of the physical and chemical properties, reaction mechanisms, and key experimental protocols for TMSPMA.

## Chemical Structure

TMSPMA, also known by the synonym  $\gamma$ -methacryloxypropyltrimethoxysilane, possesses a distinct structure that is key to its functionality.<sup>[1]</sup> It consists of a propyl chain linking a methacrylate group on one end and a trimethoxysilyl group on the other.

Caption: Chemical structure of **3-(Trimethoxysilyl)propyl methacrylate** (TMSPMA).

## Physical Properties

TMSPMA is a clear, colorless to pale yellow liquid with a faintly sweet, ester-like odor.[\[1\]](#)[\[3\]](#) It is a light and heat-sensitive compound.[\[3\]](#)[\[4\]](#) While it is hydrophobic in nature, it readily reacts with moisture.[\[3\]](#) It is soluble in organic solvents like acetone, benzene, and methanol but insoluble in water.[\[5\]](#)

Table 1: Physical and Chemical Properties of **3-(Trimethoxysilyl)propyl methacrylate**

Property	Value	References
Molecular Formula	$C_{10}H_{20}O_5Si$	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	248.35 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Clear, colorless to faint yellow liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Odor	Faintly sweet, ester-like	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.045 g/cm <sup>3</sup> at 25 °C	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	190 °C at 1013 hPa	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
110 °C at 5 mmHg	<a href="#">[5]</a>	
Flash Point	92 °C (198 °F) (closed cup)	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Refractive Index	1.4285 - 1.431 at 25 °C	<a href="#">[4]</a> <a href="#">[6]</a>
Viscosity	2.5 - 3.2 mm <sup>2</sup> /s at 25 °C	<a href="#">[5]</a>
Vapor Pressure	0.023 hPa at 25 °C	<a href="#">[5]</a>
Autoignition Temperature	265 °C (509 °F)	<a href="#">[6]</a>
log P (Octanol/Water)	2.1	

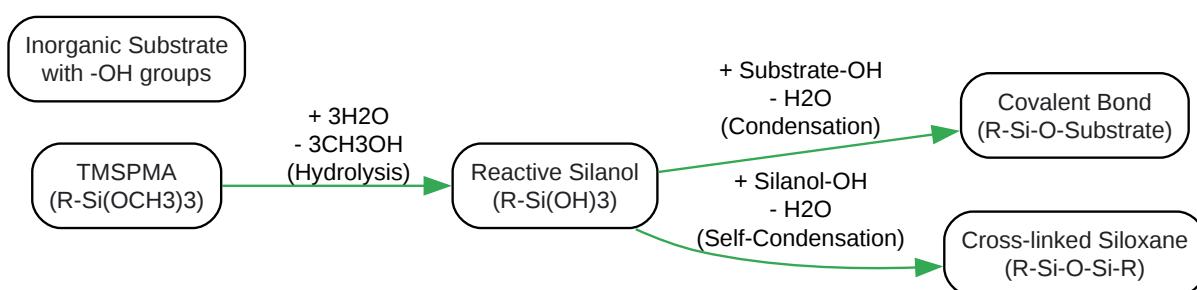
## Chemical Properties and Reactivity

The utility of TMSPMA stems from its dual reactivity, allowing it to act as a bridge between different material types.[\[1\]](#)

## Hydrolysis and Condensation of the Trimethoxysilyl Group

In the presence of moisture, the trimethoxysilyl groups undergo hydrolysis to form reactive silanol (Si-OH) groups, with methanol as a byproduct.<sup>[9][10]</sup> This reaction can be catalyzed by acids or bases.<sup>[9][11]</sup> The hydrolysis rate is dependent on pH, with acidic conditions enhancing the reaction while slowing subsequent condensation.<sup>[3][12]</sup>

These silanol groups can then condense with hydroxyl groups on the surface of inorganic substrates like glass or metal oxides to form stable covalent oxane bonds (Si-O-Substrate).<sup>[9]</sup> They can also self-condense to create a cross-linked siloxane network at the interface, enhancing adhesion and durability.<sup>[9]</sup>



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Caption: Hydrolysis and condensation pathway of TMSPMA.

## Polymerization of the Methacrylate Group

The methacrylate group of TMSPMA can participate in free-radical polymerization.<sup>[3]</sup> This reaction can be initiated by heat or chemical initiators, allowing TMSPMA to be incorporated into a polymer chain.<sup>[5]</sup> This enables the modification of organic polymers, imparting properties of the silane, such as improved adhesion and moisture resistance.<sup>[10]</sup> TMSPMA can be homopolymerized or copolymerized with other monomers like vinyl acetate, acrylic acid, and methyl methacrylate.<sup>[7][10]</sup>

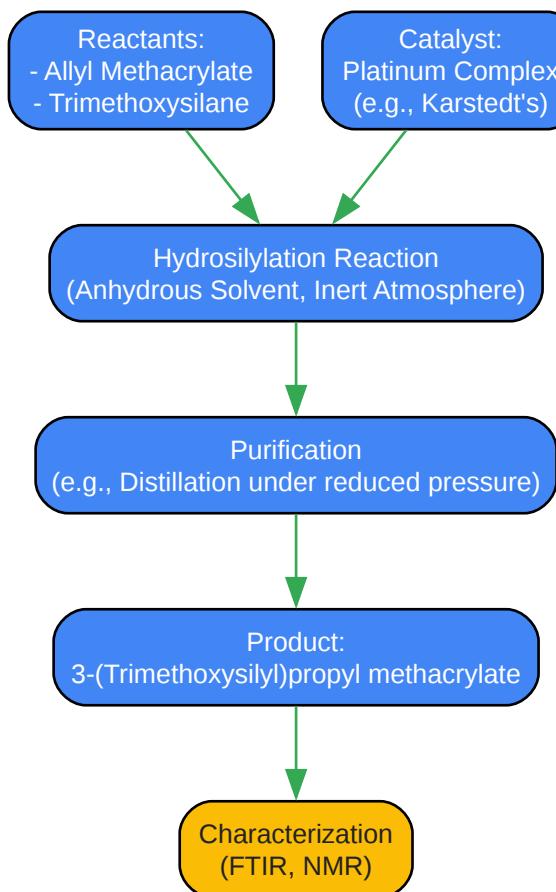
Various controlled radical polymerization techniques have been successfully employed to synthesize well-defined polymers containing TMSPMA, including:

- Atom Transfer Radical Polymerization (ATRP): This method has been used to create block copolymers with low polydispersity ( $M_w/M_n = 1.20\text{--}1.40$ ).[\[13\]](#)
- Reversible Addition-Fragmentation chain-Transfer (RAFT) Polymerization: RAFT allows for the synthesis of TMSPMA-based polymers with controlled molecular weights and narrow molecular weight distributions.[\[14\]](#)
- Group Transfer Polymerization (GTP): GTP is a fast polymerization method performed at room temperature that can produce TMSPMA polymers with narrow polydispersity indices.[\[15\]](#)

## Experimental Protocols

### Synthesis via Hydrosilylation

The industrial synthesis of TMSPMA is typically achieved through the platinum-catalyzed hydrosilylation of allyl methacrylate with trimethoxysilane.[\[1\]](#)



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Caption: General workflow for TMSPMA synthesis and characterization.[\[1\]](#)

Methodology:

- Reactant Preparation: Allyl methacrylate and trimethoxysilane are charged into a reactor under an inert atmosphere (e.g., nitrogen).[\[1\]](#) Anhydrous solvent is used to prevent premature hydrolysis.[\[3\]](#)
- Catalysis: A platinum catalyst, such as Karstedt's catalyst, is introduced to initiate the hydrosilylation.[\[1\]](#)
- Reaction: The reaction mixture is typically heated to facilitate the addition of the Si-H bond across the allyl double bond.[\[1\]](#)
- Purification: The resulting product is purified, often by vacuum distillation, to remove unreacted starting materials and catalyst residues.[\[5\]](#)
- Characterization: The identity and purity of the synthesized TMSPMA are confirmed using spectroscopic methods such as Fourier-transform infrared spectroscopy (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[1\]](#)

## Protocol for Bulk RAFT Polymerization

This protocol is adapted from methods used for structurally similar monomers.[\[14\]](#)

Materials:

- Monomer: **3-(Trimethoxysilyl)propyl methacrylate** (TMSPMA), with inhibitor removed.
- RAFT Agent: e.g., 2-Cyanoprop-2-yl dithiobenzoate (CPDB).
- Initiator: e.g., Azobisisobutyronitrile (AIBN), recrystallized.
- Equipment: Schlenk tube, magnetic stir bar, vacuum line, oil bath.

Methodology:

- Preparation: In a Schlenk tube, add the RAFT agent and initiator. A typical molar ratio is [Monomer]:[RAFT Agent]:[Initiator] = 100:1:0.1.[14] Add the TMSPMA monomer.
- Degassing: Seal the tube and perform at least three freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit the polymerization.[14]
- Polymerization: After the final thaw, backfill the tube with an inert gas (e.g., argon). Immerse the tube in a preheated oil bath, typically at 60-80 °C, and stir for the desired time (e.g., 8-24 hours).[14]
- Termination and Purification: Quench the reaction by cooling to room temperature and exposing it to air. The resulting polymer can be purified by precipitation in a non-solvent like cold methanol, followed by filtration and drying under vacuum.[14]

## Safety and Handling

TMSPMA is a combustible liquid and may cause irritation to the eyes, skin, and respiratory tract.[8] It is sensitive to moisture and will liberate flammable methanol upon contact with water or humid air.[8][16]

- Handling: Use with adequate ventilation, such as in a fume hood.[8][17] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including chemical splash goggles and protective gloves.[8][18]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents.[8] The container should be kept tightly closed and protected from moisture, preferably under an inert gas.[17]
- First Aid: In case of eye contact, flush immediately with plenty of water for at least 15 minutes. For skin contact, wash off with plenty of water. If inhaled, move to fresh air.[8][16]

When heated to decomposition, it emits acrid smoke and irritating fumes.[6][18]

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [chinacouplingagents.com](http://chinacouplingagents.com) [chinacouplingagents.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 3-Methacryloxypropyltrimethoxysilane | 2530-85-0 [chemicalbook.com]
- 5. Buy 3-(Trimethoxysilyl)propyl methacrylate | 2530-85-0 [smolecule.com]
- 6. 3-(Trimethoxysilyl)propyl methacrylate | C10H20O5Si | CID 17318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-(Trimethoxysilyl)propyl methacrylate, 98% - Manufacturers & suppliers with worldwide shipping [ottokemi.com]
- 8. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [pim-resources.coleparmer.com]
- 9. [benchchem.com](http://benchchem.com) [benchchem.com]
- 10. The important role of 3-(methacryloyloxy)propyltrimethoxysilane\_Chemicalbook [chemicalbook.com]
- 11. [researchgate.net](http://researchgate.net) [researchgate.net]
- 12. [researchgate.net](http://researchgate.net) [researchgate.net]
- 13. [pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- 14. [benchchem.com](http://benchchem.com) [benchchem.com]
- 15. [d-nb.info](http://d-nb.info) [d-nb.info]
- 16. [fishersci.com](http://fishersci.com) [fishersci.com]
- 17. [uwaterloo.ca](http://uwaterloo.ca) [uwaterloo.ca]
- 18. [echemi.com](http://echemi.com) [echemi.com]
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